

# Application of Methyl Phenylacetate in Fragrance Formulation Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: Methyl phenylacetate

Cat. No.: B094091

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## Introduction

**Methyl phenylacetate** is a versatile aromatic ester widely utilized in the fragrance and flavor industries.[1][2] It is valued for its potent, sweet, honey-like floral aroma with nuances of jasmine and musk.[3][4] This document provides detailed application notes and experimental protocols for the use of **methyl phenylacetate** in fragrance formulation research, catering to professionals in research, science, and drug development.

**Methyl phenylacetate**, chemically known as methyl 2-phenylacetate, is a synthetic aromatic ester formed from methanol and phenylacetic acid.[3] It also occurs naturally in trace amounts in various foods and beverages, including honey, coffee, and wine.[5] Its primary function in perfumery is as a modifier and sweetener, enhancing and enriching floral and oriental accords rather than being the dominant character.[3][6]

## Data Presentation

### Physicochemical Properties of Methyl Phenylacetate

Property	Value	References
Chemical Name	Methyl 2-phenylacetate	[3]
Synonyms	Phenylacetic acid methyl ester, Benzeneacetic acid methyl ester	[3]
CAS Number	101-41-7	[3]
FEMA Number	2733	[3]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[7]
Molecular Weight	150.17 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[3]
Odor Profile	Intensely sweet, honey, floral, jasmine, musky, waxy, spicy	[3][4]
Odor Threshold	Detection: 25 ppb	[8]
Boiling Point	218 °C (424 °F; 491 K)	[7]
Solubility	Soluble in most organic solvents; slightly soluble in water.	[7]
Vapor Pressure	17.3 Pa	[9]
Flash Point	90.6 °C (195.1 °F; 363.8 K)	[9]

## Olfactory Characteristics and Applications

Characteristic	Description	References
Odor Type	Floral-Honey	[3]
Odor Strength	High intensity, powerful, and diffusive	[3]
Primary Applications	- Rose Compositions: Sweetens and enriches classic rose accords. - Jasmine Bases: Adds honey-sweet depth and musky persistence. - Oriental Fragrances: Contributes waxy, honey-rich body. - Tobacco Accords: Provides sweet-floral contrast.	[3][10]
Recommended Usage Level	Typically below 1% in fine fragrance concentrates.	[11]
Substantivity on Smelling Strip	> 48 hours	[4]

## Experimental Protocols

### Sensory Evaluation of Methyl Phenylacetate

Objective: To characterize the olfactory profile of **methyl phenylacetate** and determine its odor detection threshold.

Materials:

- **Methyl phenylacetate** (high purity)
- Odor-free solvent (e.g., diethyl phthalate or ethanol)
- Glass beakers and stirring rods
- Volumetric flasks and pipettes
- Odor-free smelling strips

- Panel of trained sensory assessors (minimum of 6)

Protocol:

- Preparation of Dilutions: Prepare a series of dilutions of **methyl phenylacetate** in the chosen solvent. A common starting point is a 10% solution, followed by serial dilutions (e.g., 1%, 0.1%, 0.01%, etc.) to determine the odor threshold.
- Sample Presentation: Dip smelling strips into each dilution for a standardized amount of time (e.g., 2 seconds) and allow the solvent to evaporate for a set period (e.g., 10 seconds).
- Olfactory Evaluation: Present the smelling strips to the sensory panel in a randomized and blind manner. Ask panelists to describe the odor characteristics at different concentrations.
- Odor Threshold Determination (Triangle Test): To determine the detection threshold, present panelists with three samples, two of which are the solvent blank and one is a dilution of **methyl phenylacetate**. Ask the panelist to identify the odd sample. The lowest concentration at which the odd sample can be reliably identified is the detection threshold.[\[12\]](#)
- Data Analysis: Compile the descriptive terms used by the panelists to create an olfactory profile. Calculate the geometric mean of the individual detection thresholds to determine the panel's odor threshold.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Objective: To identify and quantify **methyl phenylacetate** in a fragrance formulation.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., non-polar or mid-polar capillary column)
- Helium or Hydrogen as carrier gas
- Fragrance sample containing **methyl phenylacetate**

- Solvent for dilution (e.g., hexane or ethanol)
- Microsyringe for injection

#### Protocol:

- Sample Preparation: Dilute the fragrance sample in a suitable solvent to an appropriate concentration for GC-MS analysis (e.g., 1  $\mu$ L of fragrance oil in 1 mL of solvent).<sup>[13]</sup>
- GC-MS Instrument Setup:
  - Set the injector temperature (e.g., 250°C).
  - Program the oven temperature with an appropriate gradient (e.g., start at 50°C, hold for 2 minutes, then ramp up to 250°C at 10°C/min).
  - Set the carrier gas flow rate.
  - Set the mass spectrometer to scan a suitable mass range (e.g., m/z 35-350).
- Injection: Inject a small volume of the prepared sample (e.g., 1  $\mu$ L) into the GC.
- Data Acquisition: Acquire the total ion chromatogram (TIC) and the mass spectrum for each eluting peak.
- Data Analysis: Identify the peak corresponding to **methyl phenylacetate** by its retention time and by comparing its mass spectrum with a reference library (e.g., NIST). Quantify the amount of **methyl phenylacetate** by integrating the peak area and comparing it to a calibration curve prepared with known concentrations of a **methyl phenylacetate** standard.

## Headspace Analysis for Volatility Assessment

Objective: To evaluate the volatility of **methyl phenylacetate** in a fragrance formulation.

#### Materials:

- Headspace sampler coupled to a GC-MS
- Sealed headspace vials

- Fragrance sample containing **methyl phenylacetate**

Protocol:

- Sample Preparation: Place a precise amount of the fragrance sample into a headspace vial and seal it.[14]
- Incubation: Place the vial in the headspace autosampler and incubate at a controlled temperature (e.g., 80°C) for a specific time to allow the volatile compounds to equilibrate in the headspace.[11]
- Injection: The autosampler will automatically inject a known volume of the headspace gas into the GC-MS.
- GC-MS Analysis: Analyze the sample using the same GC-MS parameters as described in the previous protocol.
- Data Analysis: The peak area of **methyl phenylacetate** in the headspace chromatogram is proportional to its partial pressure and thus its volatility in the given matrix. This can be used to compare the volatility of **methyl phenylacetate** in different formulations.

## Stability Testing of Fragrance Formulations

Objective: To assess the stability of **methyl phenylacetate** in a finished product under various conditions.

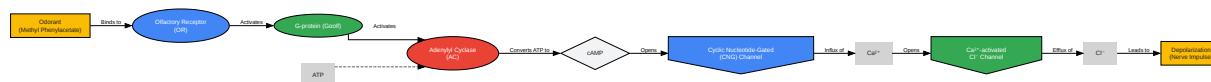
Materials:

- Finished product containing the fragrance formulation (e.g., lotion, perfume)
- Controlled environment chambers (for temperature and humidity)
- UV light exposure cabinet
- GC-MS for chemical analysis
- Trained sensory panel for olfactory evaluation

#### Protocol:

- Sample Storage: Store samples of the finished product under different conditions:
  - Accelerated Stability: Elevated temperatures (e.g., 40°C, 50°C) for a period of 1-3 months. [\[15\]](#)
  - Light Exposure: In a UV light cabinet to simulate exposure to sunlight. [\[16\]](#)
  - Freeze-Thaw Cycles: Alternate between freezing and thawing temperatures. [\[16\]](#)
  - Real-Time Stability: At room temperature for the intended shelf life of the product. [\[16\]](#)
- Evaluation Intervals: At specified time points (e.g., 1 week, 1 month, 3 months), retrieve samples from each storage condition.
- Chemical Analysis: Use GC-MS to quantify the concentration of **methyl phenylacetate** in the samples to check for degradation.
- Olfactory Evaluation: Have a trained sensory panel evaluate the odor of the samples to detect any changes in the fragrance profile.
- Physical Evaluation: Observe any changes in the physical properties of the product, such as color, viscosity, and phase separation. [\[15\]](#)
- Data Analysis: Compare the results from the stressed samples to a control sample stored at room temperature in the dark. Significant changes in the concentration of **methyl phenylacetate** or the olfactory profile indicate instability.

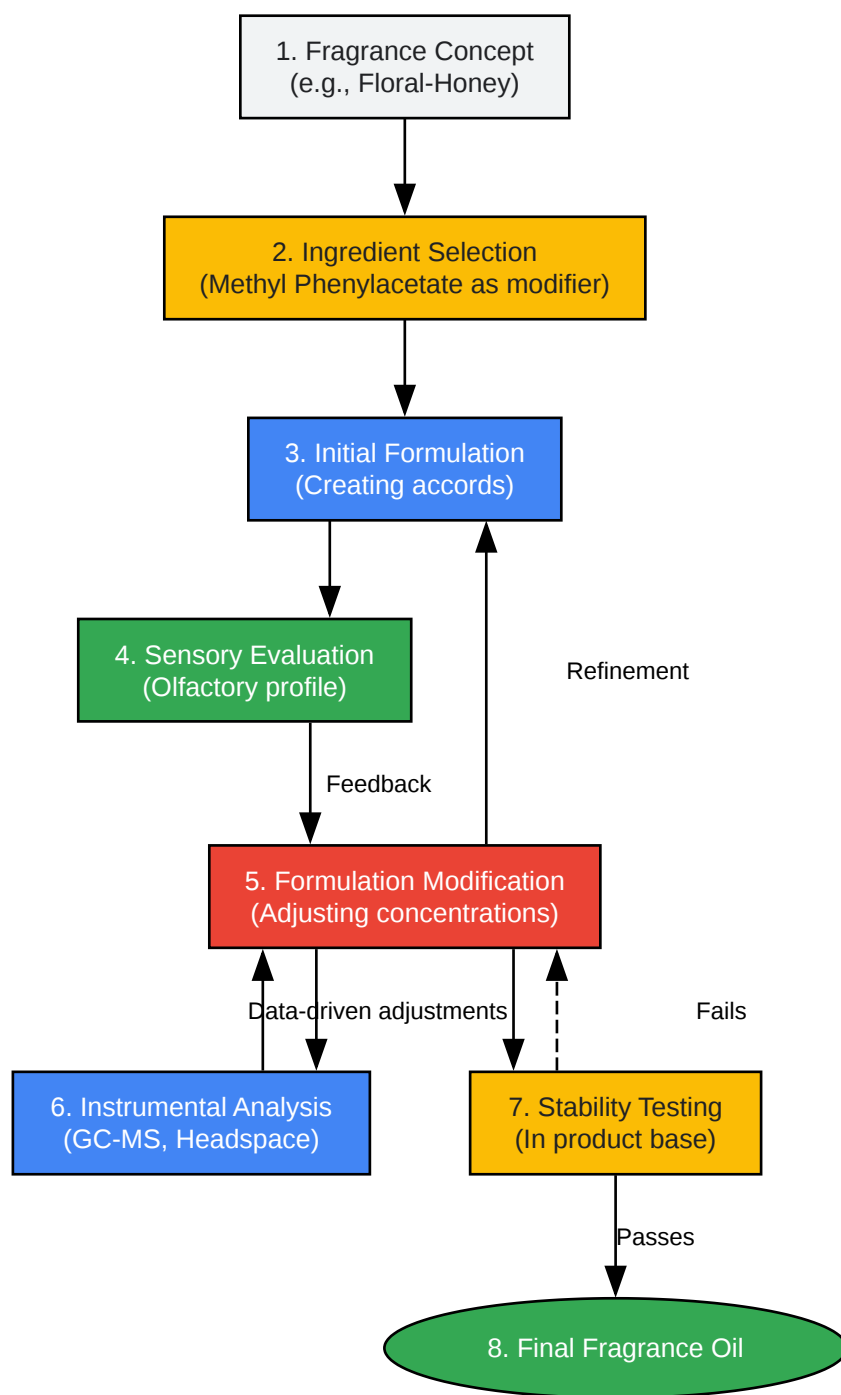
## Mandatory Visualizations



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Caption: Olfactory Signal Transduction Pathway.[3][4][5]





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Caption: Fragrance Formulation Research Workflow.

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